

Tautomerism in 1-(4-Hydroxyphenyl)-5-mercaptotetrazole

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Compound of Interest

Compound Name: 1-(4-Hydroxyphenyl)-5-mercaptotetrazole

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The Principle of Tautomerism: A Dynamic Equilibrium

Tautomerism is a form of constitutional isomerism where isomers, known as tautomers, readily interconvert.[3] This process typically involves the migration of a proton, accompanied by a shift in the location of a double bond. Unlike resonance structures, tautomers are distinct chemical species with different arrangements of atoms that exist in a dynamic equilibrium. The position of this equilibrium is sensitive to various factors, including the solvent, temperature, and the electronic nature of substituents on the molecule.[4] For drug development professionals, a thorough understanding of a molecule's dominant tautomeric form is critical, as different tautomers possess unique shapes, hydrogen bonding capabilities, and lipophilicity, all of which profoundly influence receptor binding and pharmacokinetic profiles.

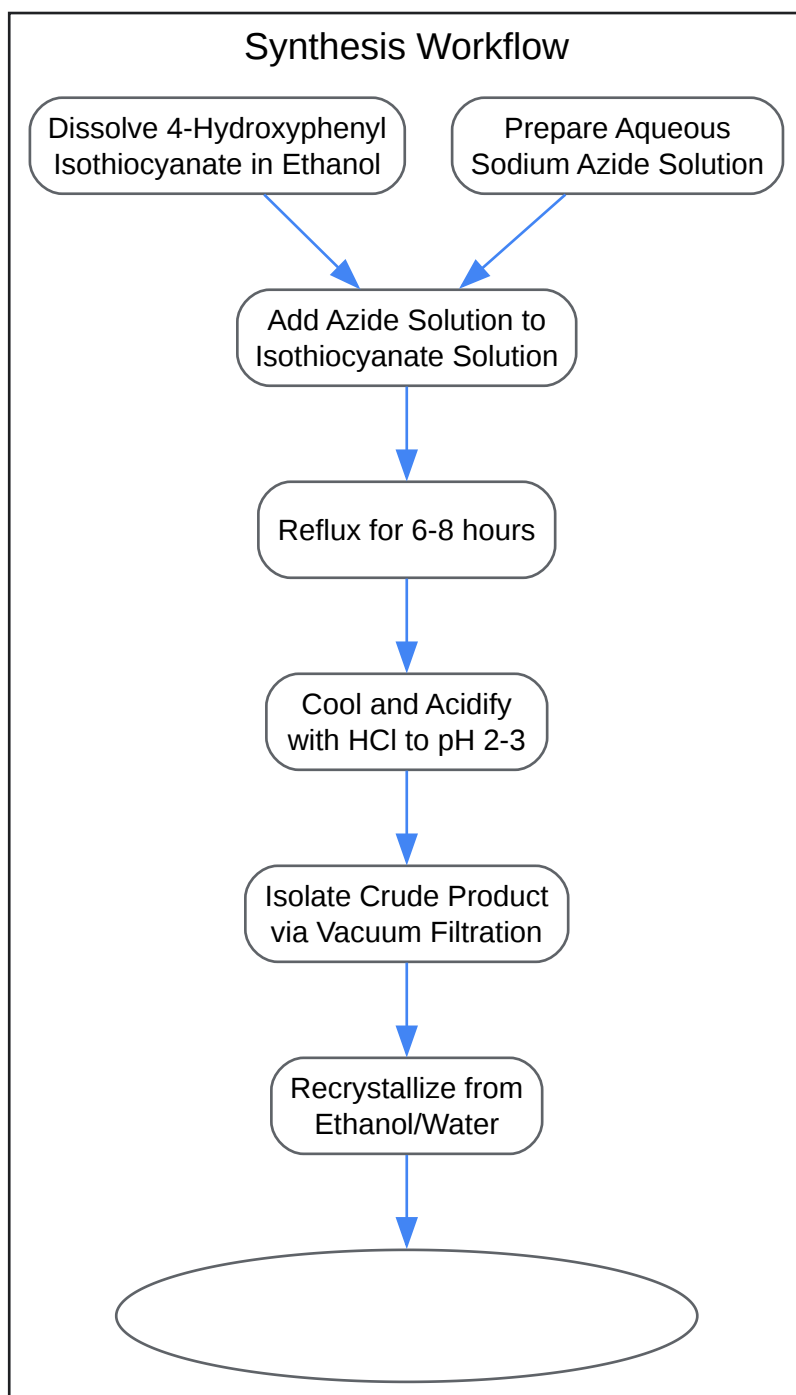
Thiol-Thione Tautomerism in 1-(4-Hydroxyphenyl)-5-mercaptotetrazole

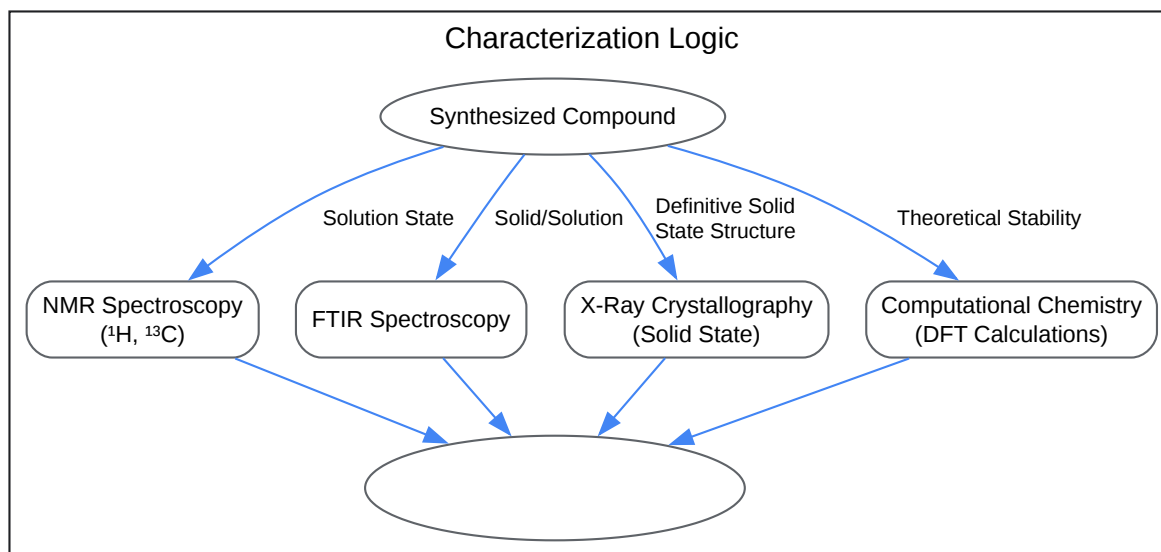
The primary tautomeric relationship in **1-(4-Hydroxyphenyl)-5-mercaptotetrazole** is the equilibrium between its thiol and thione forms.[5] This involves the migration of a proton between the sulfur atom and a nitrogen atom within the tetrazole ring.

- Thiol Form: 1-(4-Hydroxyphenyl)-1H-tetrazole-5-thiol

- Thione Form: 1-(4-Hydroxyphenyl)-1,2-dihydro-5H-tetrazole-5-thione

Computational and experimental studies consistently show that for N-substituted 5-mercaptotetrazoles, the thione tautomer is thermodynamically more stable under most conditions.^{[6][7]} This enhanced stability is largely attributed to greater resonance stabilization within the aromatic tetrazole ring in the thione conformation.





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